Comparative Receptor Binding Profile: 2-MAPB vs. Established Entactogens[1]

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Compound of Interest

Compound Name:	*2-MAPB (hydrochloride)*
CAS No.:	*100389-74-0*
Cat. No.:	*B570516*

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Executive Summary: The Structural Divergence of 2-MAPB

In the development of entactogens, the benzofuran scaffold has emerged as a bioisostere for the 3,4-methylenedioxy ring system found in MDMA. While 5-MAPB and 6-APB are well-characterized for their high potency and balanced monoamine release, 2-MAPB (1-(benzofuran-2-yl)-N-methylpropan-2-amine) represents a critical structural divergence.

Experimental data indicates that shifting the alkylamine chain to the 2-position of the benzofuran ring significantly alters the binding pocket fit within Monoamine Transporters (MATs). Unlike its 5- and 6-substituted isomers, 2-MAPB exhibits a lower overall potency and a distinct SERT-selective profile, with significantly reduced efficacy at the Dopamine Transporter (DAT).[1] This guide analyzes these differences to inform structure-activity relationship (SAR) studies and toxicological assessments.

Quantitative Binding Profile

The following data aggregates binding affinities (

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) and functional release potencies (

) from comparative in vitro studies. Note the order of magnitude difference in potency between the 2-isomer and the 5/6-isomers.[2][3]

Table 1: Monoamine Transporter (MAT) Release Potency ( )

Target	2-MAPB **(Subject)**	5-MAPB **(Benchmark)**	MDMA **(Reference)**	Mechanism Note
SERT (Serotonin)	0.35 M (350 nM)	0.064 M (64 nM)	~0.1 - 0.2 M	2-MAPB is ~5x less potent than 5-MAPB but retains efficacy.
DAT (Dopamine)	2.08 M	0.02 - 0.05 M	~0.3 - 0.5 M	Critical Differentiator: 2-MAPB has weak DAT activity.
NET (Norepinephrine)	0.45 M	0.04 M	~0.2 - 0.4 M	Moderate release; contributes to adrenergic load.
DAT/SERT Ratio	~5.9 (Serotonergic)	~0.5 (Balanced/Dopaminergic)	~2.0 (Balanced)	High ratio indicates low abuse potential relative to stimulants.

Data Sources: Fuwa et al. (2016), Simmler et al. (2013), Rickli et al. (2015).[4]

Table 2: 5-HT Receptor Affinity ( )

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Receptor	2-MAPB	5-MAPB / 6-APB	MDMA	Clinical Implication
5-HT2A	Low Affinity (Agonist)	High Affinity (~0.5 M)	Negligible Affinity	2-MAPB lacks the psychedelic potency of 6-APB.
5-HT2B	Present (Agonist)	High Affinity	Moderate Affinity	Cardiotoxicity Risk: 5-HT2B agonism is a class-wide valvulopathy risk for benzofurans.

Structural-Activity Relationship (SAR) Analysis

The pharmacological divergence of 2-MAPB is driven by steric alignment within the orthosteric binding site of the transporters.

Mechanism of Action[5][6][7]

- Ring Orientation: In 5-MAPB and 6-APB, the oxygen atom in the benzofuran ring mimics the electronegative oxygens of the methylenedioxy ring in MDMA, forming hydrogen bonds with key residues (e.g., Tyr176 in SERT).
- The 2-Position Deficit: In 2-MAPB, the amine chain is attached adjacent to the oxygen. This alters the vector of the side chain, preventing the aromatic core from sitting deeply in the hydrophobic pocket of DAT and NET.
- Result: The molecule acts as a "sloppy" substrate—capable of inducing conformational changes in SERT (which is more promiscuous) but failing to efficiently translocate via DAT.

Visualization: SAR Logic Flow

The following diagram illustrates the causality between structural position and pharmacological outcome.

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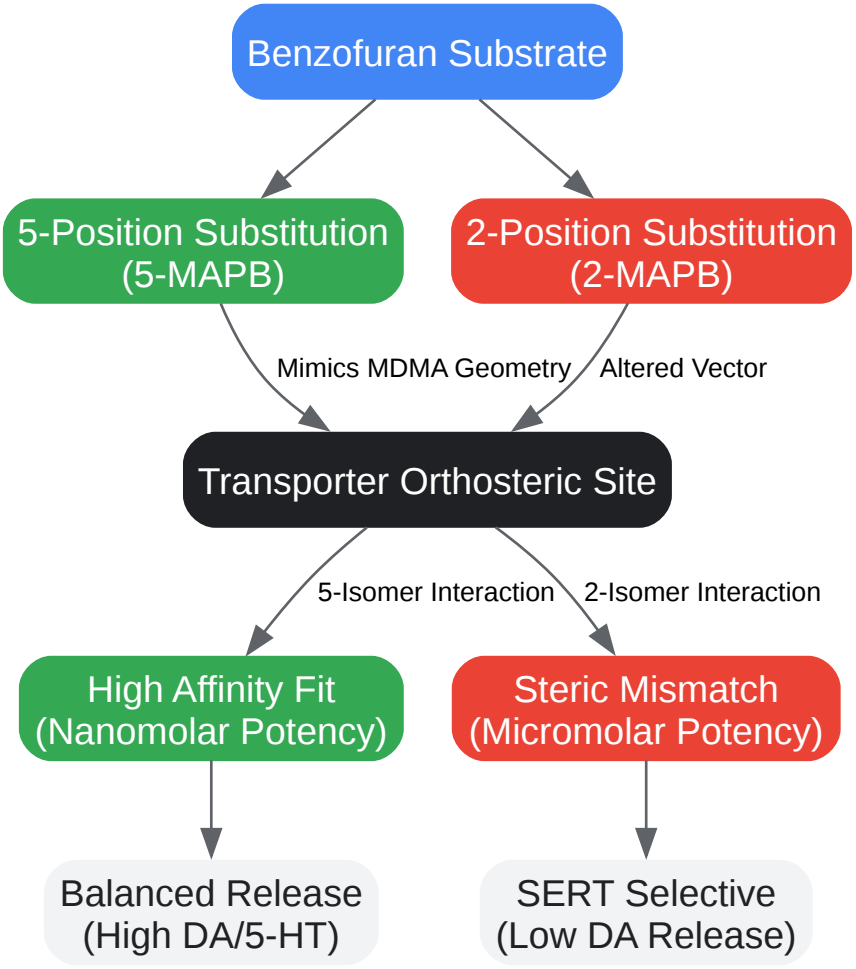

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Figure 1: Structural-Activity Relationship determining the potency gap between 5-MAPB and 2-MAPB.

Experimental Protocol: Monoamine Release Assay

To validate the profiles described above, researchers must utilize a Synaptosomal Release Assay. Unlike simple radioligand binding (which measures affinity, not efficacy), this functional assay measures the drug's ability to reverse the transporter (substrate activity).

Protocol Specification (Self-Validating)

Objective: Determine

for [3H]-MPP+ (DA/NE surrogate) and [3H]-5-HT release.

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Reagents:

- Rat striatal synaptosomes (for DAT/5-HT).
- [3H]-1-methyl-4-phenylpyridinium ([3H]-MPP+).
- [3H]-Serotonin ([3H]-5-HT).[3][5]
- Test compounds: 2-MAPB (0.1 nM – 100

  M).

Workflow:

- Pre-loading: Incubate synaptosomes with radioligand ([3H]-MPP+ or [3H]-5-HT) for 20 min at 37°C to fill vesicles.
- Wash: Centrifuge and resuspend to remove extracellular radioligand.
- Challenge: Add 2-MAPB at varying concentrations. Incubate for 15 min.
  - Control: Buffer only (Basal release).
  - Positive Control: 10

    M Tyramine (Maximal release).
- Termination: Rapid filtration through Whatman GF/B filters pre-soaked in 0.05% PEI.
- Quantification: Liquid scintillation counting of the filtrate (released fraction) vs. filter (retained fraction).

Validation Criteria:

- Specific Release: Must be >85% of total release.
- Dose-Response: Data must fit a sigmoidal curve (

).

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Visualization: Assay Workflow

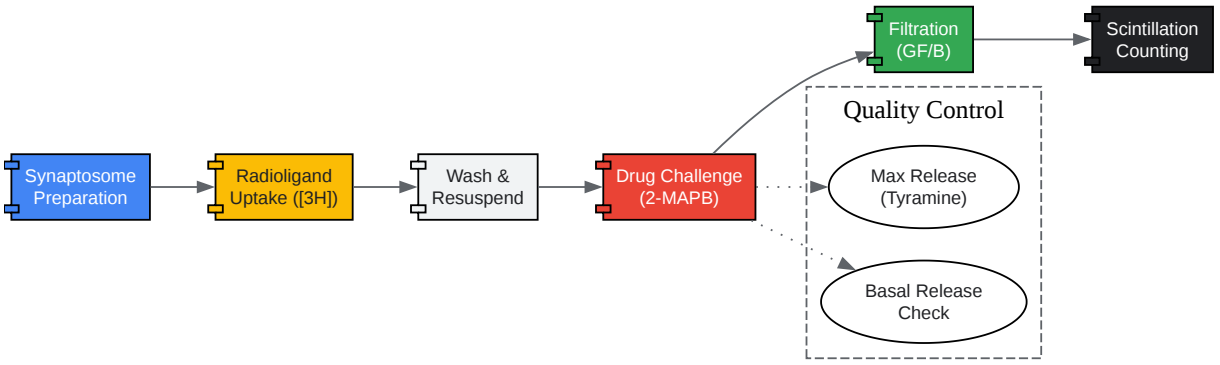

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Figure 2: Functional Monoamine Release Assay workflow for determining EC50 values.

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- To cite this document: BenchChem. [Comparative Receptor Binding Profile: 2-MAPB vs. Established Entactogens[1]]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b570516/docs#comparative-receptor-binding-profile-2-mapb-vs-established-entactogens-1]

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